

Physical and chemical properties of 4-Aminothiophene-2-carbonitrile

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Compound of Interest

Compound Name: 4-Aminothiophene-2-carbonitrile

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An In-depth Technical Guide to **4-Aminothiophene-2-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Aminothiophene-2-carbonitrile is a heterocyclic organic compound featuring a thiophene ring substituted with both an amine and a nitrile functional group. This unique arrangement of functional groups makes it a versatile building block in organic synthesis. The aminothiophene core is a significant scaffold in medicinal chemistry, appearing in a range of biologically active compounds.^{[1][2]} This document provides a comprehensive overview of the known physical and chemical properties, synthetic methodologies, and applications of **4-Aminothiophene-2-carbonitrile**, with a focus on its relevance to drug discovery and materials science.

Chemical and Physical Properties

The properties of **4-Aminothiophene-2-carbonitrile** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Formula	C ₅ H ₄ N ₂ S	[3] [4]
Molecular Weight	124.16 g/mol	[3]
CAS Number	73781-74-5	[3]
Appearance	Solid (Predicted)	[5]
Boiling Point	352.6±22.0°C at 760 mmHg	[3]
Storage Temperature	2-8°C, protected from light, under inert gas	[3]

Synthesis and Experimental Protocols

The most common and versatile method for synthesizing substituted 2-aminothiophenes is the Gewald reaction.[\[1\]](#)[\[6\]](#) This one-pot, three-component reaction typically involves the condensation of a ketone or aldehyde, an active methylene nitrile (like malononitrile), and elemental sulfur in the presence of a basic catalyst.

Experimental Protocol: Gewald Synthesis of a 2-Aminothiophene Derivative

This protocol describes a general procedure for the synthesis of 2-aminothiophene derivatives, which can be adapted for the synthesis of **4-Aminothiophene-2-carbonitrile** and its analogs.

Materials:

- An α -methylene ketone or aldehyde
- Malononitrile
- Elemental sulfur
- Base catalyst (e.g., morpholine, triethylamine, or sodium ethoxide)
- Solvent (e.g., ethanol, methanol, or dimethylformamide)

Procedure:

- Reaction Setup: A mixture of the ketone/aldehyde (1 equivalent), malononitrile (1 equivalent), and elemental sulfur (1.1 equivalents) is dissolved in a suitable solvent in a round-bottom flask equipped with a condenser and a magnetic stirrer.
- Catalyst Addition: A catalytic amount of the base (e.g., 20 mol%) is added to the reaction mixture.
- Reaction Execution: The mixture is heated to reflux (typically between 60-80°C) and stirred for a specified time (usually 2-6 hours). The progress of the reaction is monitored by thin-layer chromatography (TLC).^[7]
- Work-up: After the reaction is complete, the mixture is cooled to room temperature. The solvent may be removed under reduced pressure. The residue is then treated with water and the crude product is collected by filtration.
- Purification: The crude product is purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the pure 2-aminothiophene derivative.

Characterization: The structure and purity of the synthesized compound are confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and IR spectroscopy, as well as mass spectrometry.^{[1][6]}



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Caption: Workflow for the Gewald Synthesis of 2-Aminothiophenes.

Chemical Reactivity and Applications

The chemical reactivity of **4-Aminothiophene-2-carbonitrile** is dictated by the amino ($-\text{NH}_2$) and cyano ($-\text{CN}$) groups, as well as the thiophene ring itself.

- Amino Group: The amino group is nucleophilic and can undergo various reactions such as acylation, alkylation, and diazotization. It is a key handle for introducing further molecular diversity.
- Cyano Group: The nitrile group can be hydrolyzed to a carboxylic acid or an amide, or reduced to an amine. It can also participate in cycloaddition reactions.[6]
- Thiophene Ring: The electron-rich thiophene ring can undergo electrophilic substitution reactions.

Applications in Drug Development and Medicinal Chemistry

The 2-aminothiophene scaffold is a "privileged structure" in medicinal chemistry due to its presence in numerous compounds with diverse biological activities.[1] Derivatives of aminothiophenes have been investigated for a wide range of therapeutic applications, including:

- Antiviral Agents: Some aminothiophene derivatives have shown potent activity against viruses like dengue virus.[1]
- Anticancer Agents: The scaffold is found in molecules with antiproliferative properties.[1]
- Enzyme Inhibitors: They have been identified as inhibitors of various enzymes, such as protein-tyrosine phosphatase 1B (PTP1B).[1]
- Receptor Modulators: Certain derivatives act as allosteric modulators of receptors like the A1 adenosine receptor.[1]
- Anti-inflammatory and Antimicrobial Agents: The aminothiophene core is present in drugs with anti-inflammatory and antimicrobial activities.[1]

The presence of both a nitrile and an amino group on **4-Aminothiophene-2-carbonitrile** makes it an excellent starting material for the synthesis of fused heterocyclic systems, such as thieno[2,3-d]pyrimidines, which are also of significant interest in drug discovery.[1]

Applications in Materials Science

Beyond pharmaceuticals, aminothiophene derivatives are used in the development of functional materials. Their conjugated π -system and reactive functional groups allow for their incorporation into:

- Organic dyes and pigments[1]
- Liquid crystalline materials[1]
- Organic photovoltaics[1]
- Nonlinear optical materials[1]

Safety and Handling

While specific toxicity data for **4-Aminothiophene-2-carbonitrile** is limited, related aminothiophene carbonitrile compounds are classified as hazardous. General safety precautions should be followed.

- Hazard Statements: Similar compounds are often harmful if swallowed, in contact with skin, or if inhaled.[5][8] They can cause skin and serious eye irritation.[4][9][10]
- Precautionary Measures:
 - Handle in a well-ventilated area, preferably in a chemical fume hood.[9][11]
 - Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[9][10]
 - Avoid breathing dust, fumes, or vapors.[9][12]
 - Wash hands thoroughly after handling.[9][10]
 - Store in a cool, dry, and well-ventilated place in a tightly sealed container, protected from light and under an inert atmosphere.[3][9][10]

In case of exposure, follow standard first-aid measures and seek medical attention.[9][10]

Conclusion

4-Aminothiophene-2-carbonitrile is a valuable and versatile heterocyclic building block. Its straightforward synthesis via methods like the Gewald reaction and the reactivity of its functional groups make it an important precursor for a wide array of more complex molecules. Its primary significance lies in the field of medicinal chemistry, where the 2-aminothiophene core continues to be a source of novel therapeutic agents. Further research into the specific properties and reactions of this compound will likely lead to new discoveries in both drug development and materials science.

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